

# Technical Dossier: Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid

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## Compound of Interest

Compound Name: *Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid*

Cat. No.: B048533

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## Abstract

This document provides a comprehensive overview of **cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid**, a key intermediate in organic synthesis. It details the compound's chemical properties, including its molecular formula, and presents this information in a structured format for ease of reference by professionals in the fields of chemical research and pharmaceutical development.

## Chemical Identity and Formula

**Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid** is an organic compound characterized by a cyclohexane ring substituted with a carboxylic acid group and a carbomethoxy group in a cis configuration. This specific stereochemistry plays a significant role in its reactivity and application in the synthesis of complex molecules.

The molecular formula for **Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid** has been determined to be C<sub>9</sub>H<sub>14</sub>O<sub>4</sub><sup>[1][2][3]</sup>.

## Molecular and Physical Properties

A summary of the key quantitative data for **Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid** is presented in the table below. This information is crucial for its application in

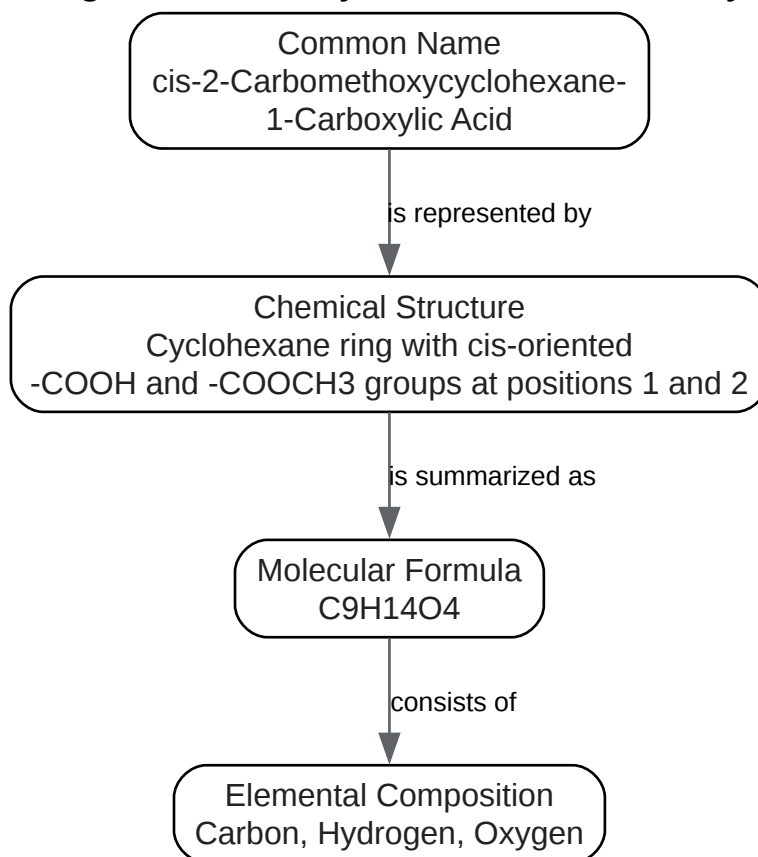
experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>4</sub>	[1][2][3]
Molecular Weight	186.21 g/mol	[2]
CAS Number	111955-05-6	[1]

## Logical Representation of Chemical Identity

The chemical identity of a compound can be represented through a logical hierarchy, starting from its common name to its precise molecular formula. The following diagram illustrates this relationship for **Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid**.

### Logical Hierarchy of Chemical Identity



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Fig. 1: Hierarchy of chemical identification.

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## References

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- 3. cis-3-Carbomethoxycyclohexane-1-carboxylic acid | C<sub>9</sub>H<sub>14</sub>O<sub>4</sub> | CID 24722411 - PubChem [pubchem.ncbi.nlm.nih.gov]
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